

Introduction: The Significance of (S)-3-Hydroxybutanenitrile as a Chiral Synthon

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Compound of Interest

Compound Name: (S)-3-Hydroxybutanenitrile
CAS No.: 123689-95-2; 123690-76-6
Cat. No.: B2593286

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(S)-3-Hydroxybutanenitrile, a chiral molecule featuring both a hydroxyl and a nitrile functional group, stands as a valuable and versatile building block in modern organic and medicinal chemistry.^{[1][2]} Its stereocenter at the C3 position makes it a crucial precursor for the enantioselective synthesis of complex molecules, particularly pharmaceutical intermediates. The nitrile group can be readily transformed into other functionalities such as amines or carboxylic acids, while the hydroxyl group offers a site for further chemical modification, making it a highly sought-after chiral synthon.^{[1][3]} This guide offers a comprehensive exploration of its core physicochemical properties, detailed experimental methodologies for their determination, and critical insights for its application in research and development.

Core Physicochemical Characteristics

The functional groups and chirality of **(S)-3-Hydroxybutanenitrile** dictate its physical and chemical behavior. While many reported values pertain to the racemic mixture, they provide a strong baseline for the properties of the pure (S)-enantiomer. It is typically a clear, slightly yellow to amber liquid at room temperature.^{[1][4][5]}

Data Summary Table

For ease of reference, the fundamental physicochemical data for 3-hydroxybutanenitrile are summarized below. It is critical to note that properties such as boiling point and density are often reported for the racemic mixture.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ NO	[2][6]
Molecular Weight	85.10 g/mol	[2][6]
CAS Number	123689-95-2	[2]
Appearance	Clear, slightly yellow to amber liquid	[1][5]
Boiling Point	214-217 °C (at 760 mmHg)	[4][7][8]
Density	0.976 - 0.991 g/mL (at 25 °C)	[1][4][8]
Refractive Index (n _{20/D})	1.429	[4][7]
Solubility	Soluble in water, ethanol, methanol, Dichloromethane (DCM), and Ethyl Acetate.	[1][8]
Optical Rotation	The (S)-(+)-3-Hydroxybutyronitrile synonym indicates it is dextrorotatory.	[2]

Molecular Structure and Spectroscopic Profile

The unambiguous characterization of **(S)-3-Hydroxybutanenitrile** relies on a combination of spectroscopic techniques. The following data are based on the known structure and predictable spectroscopic behavior of its constituent functional groups.

Molecular Structure Diagram

Caption: 2D structure of **(S)-3-Hydroxybutanenitrile** with stereochemistry at C3.

Spectroscopic Data Tables

The following tables outline the expected signals in NMR, IR, and Mass Spectrometry analyses, providing a spectral fingerprint for the molecule.[9]

Table 1: Predicted ^1H NMR Spectroscopic Data (400 MHz, CDCl_3)

Chemical Shift (δ) (ppm)	Multiplicity	Integration	Assignment
~ 4.2	Multiplet	1H	CH-OH
~ 3.5	Singlet (broad)	1H	OH
~ 2.6	Doublet of Doublets	2H	$\text{CH}_2\text{-CN}$

| ~ 1.3 | Doublet | 3H | CH_3 |

Table 2: Predicted ^{13}C NMR Spectroscopic Data (100 MHz, CDCl_3)

Chemical Shift (δ) (ppm)	Assignment
~ 118	CN
~ 65	CH-OH
~ 28	$\text{CH}_2\text{-CN}$

| ~ 22 | CH_3 |

Table 3: Expected Infrared (IR) Absorption Data

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode
3600 - 3200 (broad)	O-H	Stretching
2980 - 2850	C-H	Stretching
2260 - 2240	$\text{C}\equiv\text{N}$	Stretching

| 1100 - 1000 | C-O | Stretching |

Table 4: Predicted Mass Spectrometry Data (Electron Ionization)

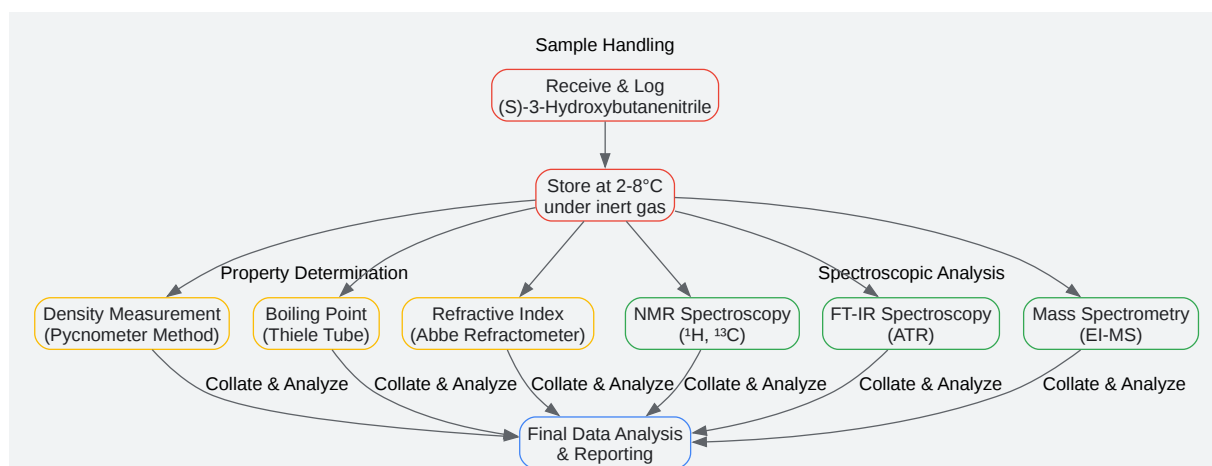
m/z	Ion
-----	-----

| 85 | [M]⁺ (Molecular Ion) |

Experimental Protocols for Physicochemical Characterization

To ensure data integrity, all experimental determinations must be conducted with calibrated equipment and proper technique. The following protocols represent self-validating systems for characterizing liquid samples like **(S)-3-Hydroxybutanenitrile**.

Workflow for Physicochemical Analysis



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Caption: General experimental workflow for physicochemical characterization.

Protocol 1: Determination of Boiling Point (Thiele Tube Method)

This method provides a reliable boiling point for small sample volumes by ensuring uniform heating.[8]

- Rationale: The Thiele tube's design uses convection to circulate the heating oil, providing a uniform temperature environment for the sample, which is critical for an accurate boiling point determination where vapor pressure equals atmospheric pressure.
- Methodology:
 - Sample Preparation: Place a small amount (0.5 mL) of **(S)-3-Hydroxybutanenitrile** into a small test tube. Invert a capillary tube (sealed at one end) and place it into the test tube.
 - Apparatus Setup: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. Suspend the assembly in a Thiele tube filled with mineral oil.
 - Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner.
 - Observation: As the temperature rises, a steady stream of bubbles will emerge from the capillary tube. Stop heating when this is observed.
 - Measurement: The boiling point is the temperature at which the liquid just begins to re-enter the capillary tube as the apparatus cools. This ensures the measurement is taken at equilibrium.

Protocol 2: Spectroscopic Analysis (NMR, IR, MS)

These protocols are designed for structural elucidation and confirmation.[9]

- Rationale: Each spectroscopic method provides unique structural information. NMR reveals the electronic environment of hydrogen and carbon atoms, IR identifies functional groups by

their vibrational frequencies, and MS determines the molecular weight and fragmentation pattern.

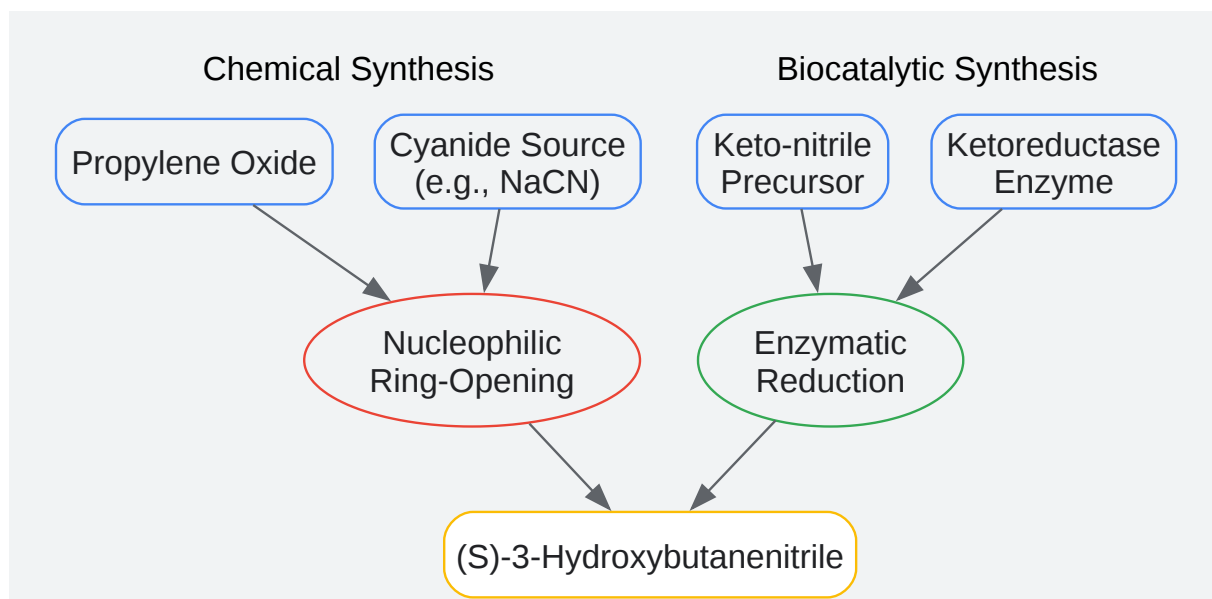
- Methodology:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube.
 - Data Acquisition: Record ^1H and ^{13}C spectra on a 400 MHz (or higher) spectrometer. Chemical shifts are referenced to the residual solvent peak (CDCl_3 : 7.26 ppm for ^1H , 77.16 ppm for ^{13}C).^[9] A sufficient number of scans must be acquired to achieve a high signal-to-noise ratio.
 - Infrared (IR) Spectroscopy (Attenuated Total Reflectance - ATR):
 - Sample Preparation: Clean the ATR crystal (e.g., diamond) with isopropanol and allow it to dry. Place one drop of the liquid sample directly onto the crystal.
 - Data Acquisition: Acquire the spectrum over a range of 4000 to 400 cm^{-1} . Co-add 16 to 32 scans to improve data quality.
 - Mass Spectrometry (MS) (Electron Ionization - EI):
 - Sample Preparation: Prepare a dilute solution (~1-10 $\mu\text{g/mL}$) of the sample in a volatile solvent like methanol or acetonitrile.
 - Data Acquisition: Introduce the sample into the mass spectrometer. The instrument will ionize the sample and separate the resulting ions based on their mass-to-charge ratio to generate the mass spectrum.

Synthesis and Safety Considerations

Synthetic Pathways Overview

The synthesis of 3-hydroxybutanenitrile is most commonly achieved through the ring-opening of propylene oxide with a cyanide source.^[1] Biocatalytic routes using enzymes like

ketoreductases or aldoxime dehydratases are gaining prominence as they can offer high enantioselectivity under mild conditions, avoiding the use of highly toxic reagents.[10]



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Sources

- 1. (R)-3-Hydroxybutanenitrile|CAS 125103-95-9 [[benchchem.com](https://www.benchchem.com)]
- 2. (S)-3-Hydroxybutanenitrile | C₄H₇NO | CID 7853260 - PubChem [pubchem.ncbi.nlm.nih.gov]
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